

# Technical Guide: (+)-Isononyl Acetate (CAS Number 40379-24-6)

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## Compound of Interest

Compound Name: (+)-isononyl acetate

Cat. No.: B1147620

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Disclaimer: The information provided in this technical guide pertains to isononyl acetate, for which the CAS number 40379-24-6 is often used for an unspecified isomer mixture. The IUPAC name for the primary component is generally considered to be 7-methyloctyl acetate. Specific toxicological and biological data for the (+)-enantiomer are not currently available in the public domain. This document summarizes the existing knowledge on the isomer mixture and discusses the potential biological context based on related compounds.

## Chemical and Physical Properties

**(+)-Isononyl acetate** is a branched-chain fatty acid ester. It is a colorless liquid with a characteristic sweet, fruity, and floral odor.<sup>[1][2]</sup> Its primary application is as a fragrance ingredient in various consumer products, including perfumes, soaps, detergents, and cosmetics.<sup>[1][3][4]</sup>

Table 1: Physicochemical Properties of Isononyl Acetate (Isomer Unspecified)

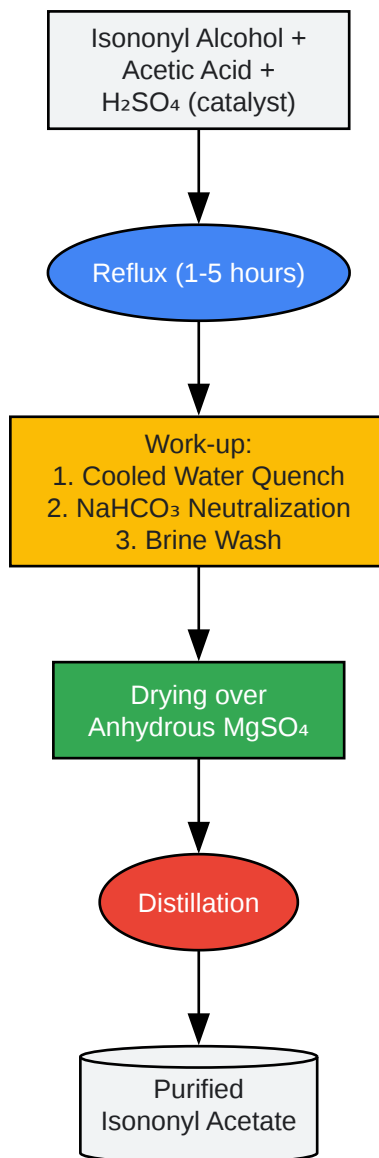
Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[1][5]
Molecular Weight	186.29 g/mol	[1][5]
Appearance	Clear, colorless liquid	[1][5][6]
Odor	Sweet, floral, fruity, woody, violet	[2][6]
Density	0.863 - 0.869 g/cm <sup>3</sup> at 20°C	[2][5]
Boiling Point	Approximately 214.2 - 220.8°C	[1][4][6]
Flash Point	71 - 82.9°C	[4][5][6]
Water Solubility	12.56 mg/L at 25°C (estimated)	[6][7]
Refractive Index	1.4200 - 1.4250 at 20°C	[2][5]
logP	4.1 - 4.23	[5][7]

## Synthesis

The most common method for the synthesis of isononyl acetate is the Fischer-Speier esterification of isononyl alcohol with acetic acid, using a strong acid catalyst such as sulfuric acid.[5] To increase the reaction yield, acetic anhydride can be used in place of acetic acid.[5]

## Synthesis and Purification Workflow

## Synthesis and Purification of Isononyl Acetate



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Caption: Workflow for the synthesis and purification of isononyl acetate.

## Experimental Protocols

### Laboratory-Scale Synthesis of Isononyl Acetate

This protocol is based on the Fischer-Speier esterification method.

#### Materials:

- Isononyl alcohol (7-methyloctan-1-ol)
- Glacial acetic acid
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine isononyl alcohol and a molar excess of glacial acetic acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the stirring mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to a gentle reflux for 1-5 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- **Work-up:** After cooling the reaction mixture to room temperature, transfer it to a separatory funnel containing cold water.
- **Neutralization:** Carefully add saturated sodium bicarbonate solution in portions to neutralize the excess acid until the aqueous layer is neutral or slightly basic.
- **Extraction:** Separate the organic layer and wash it with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate and filter.
- **Purification:** Purify the crude ester by distillation, collecting the fraction at the appropriate boiling point.

## Spectroscopic Data

Detailed spectroscopic data, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and mass spectra for acetic acid, isononyl ester, are available in commercial databases such as the Wiley Registry of Mass Spectral Data and the KnowItAll NMR Spectral Library.<sup>[8][9]</sup> This data is essential for the structural confirmation of the synthesized product.

## Safety and Toxicology

Isononyl acetate is considered a combustible liquid.<sup>[1]</sup> Vapors may cause eye and respiratory tract irritation, headaches, and dizziness.<sup>[10][11]</sup> Prolonged or frequent skin contact may cause irritation and dermatitis.<sup>[10][11]</sup> Safety data sheets (SDS) provide detailed information on handling, storage, and emergency procedures.<sup>[12]</sup>

Table 2: Toxicological Profile of Isononyl Acetate (Isomer Unspecified)

Endpoint	Result	Reference(s)
Genotoxicity	Not genotoxic	<sup>[7]</sup>
Skin Sensitization	No concern	<sup>[7]</sup>
Oral LD50 (Rat)	4250 mg/kg	<sup>[13]</sup>

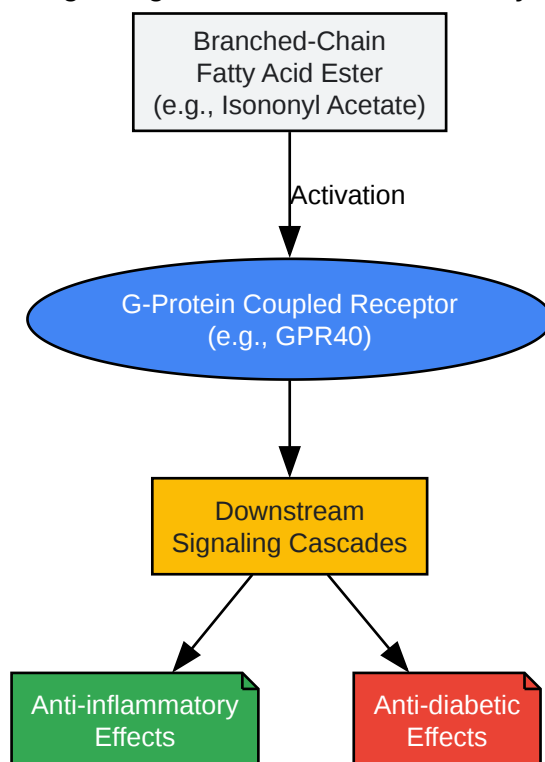
## Potential Biological Significance and Future Research Directions

While specific biological activity data for **(+)-isononyl acetate** is lacking, the broader class of branched-chain fatty acid esters has garnered interest in the scientific community for its potential therapeutic effects.

## Conceptual Signaling Pathway for Branched-Chain Fatty Acid Esters

Research on other branched-chain fatty acid esters, such as palmitic acid esters of hydroxy stearic acids (PAHSAs), has shown that they can exert anti-diabetic and anti-inflammatory effects.[3][6] These effects are, in some cases, mediated through the activation of G-protein coupled receptors like GPR40.[3][6]

Conceptual Signaling for Branched-Chain Fatty Acid Esters



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Caption: Hypothetical signaling pathway for branched-chain fatty acid esters.

Given its structural similarity to biologically active lipids, **(+)-isononyl acetate** presents an interesting candidate for further investigation. Future research should focus on:

- Chiral Synthesis and Resolution: Developing methods for the enantioselective synthesis or chiral resolution of isononyl acetate to obtain the pure (+)-enantiomer for biological testing.
- In Vitro and In Vivo Studies: Screening **(+)-isononyl acetate** for biological activities, such as anti-inflammatory, anti-diabetic, and anti-cancer effects, in relevant cell-based assays and animal models.
- Mechanism of Action Studies: If biological activity is identified, further research will be needed to elucidate the specific molecular targets and signaling pathways involved.

The exploration of the biological properties of **(+)-isononyl acetate** could potentially lead to the discovery of a novel bioactive lipid with therapeutic applications.

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